

A Comprehensive Technical Guide to 1-Iodopropane

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Compound of Interest

Compound Name: 1-Iodopropane

Cat. No.: B042940

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **1-iodopropane**, a versatile reagent in organic synthesis. It covers its fundamental properties, synthesis, applications, and key experimental protocols, offering valuable insights for professionals in research and drug development.

Core Properties of 1-Iodopropane

1-Iodopropane, also known as n-propyl iodide, is a colorless to light-yellow liquid organoiodine compound.^{[1][2]} Its utility in chemical synthesis is largely dictated by the carbon-iodine bond, where iodine acts as an excellent leaving group in nucleophilic substitution reactions.^[3] This characteristic makes it a valuable alkylating agent for introducing the n-propyl group into various molecular scaffolds.^[1]

Quantitative Data Summary

The key physicochemical properties of **1-iodopropane** are summarized in the table below for easy reference.

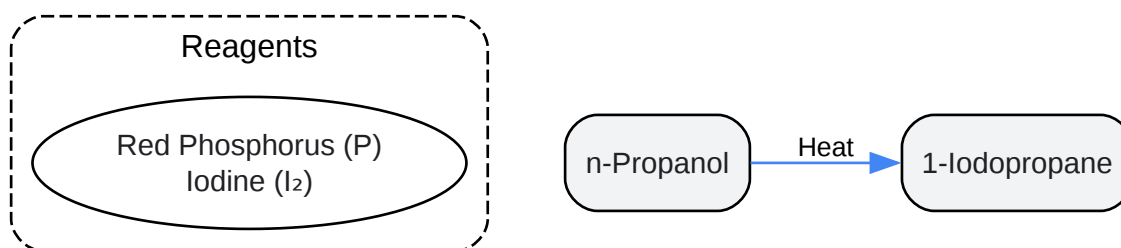
Property	Value
CAS Number	107-08-4
Molecular Formula	C ₃ H ₇ I
Molecular Weight	169.99 g/mol
Appearance	Colorless to light-yellow liquid[1][2]
Density	1.743 g/mL at 25 °C[3]
Boiling Point	101-102 °C[3]
Melting Point	-101 °C
Solubility	Insoluble in water; soluble in chloroform, ether, and ethanol[1]
Refractive Index	n ₂₀ /D 1.504

Synthesis and Reactions

1-Iodopropane is a valuable intermediate in various chemical transformations. Its synthesis and subsequent reactions are fundamental to its application in research and development.

Synthesis of 1-Iodopropane

A common laboratory-scale synthesis of **1-iodopropane** involves the reaction of n-propyl alcohol with iodine and red phosphorus. This method is a standard procedure for the preparation of alkyl iodides from their corresponding alcohols.



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Caption: Synthesis of **1-iodopropane** from n-Propanol.

Key Applications in Organic Synthesis

1-iodopropane is widely employed as an alkylating agent in organic synthesis and medicinal chemistry.^[1] Its primary function is to introduce a propyl group onto various nucleophiles.

Common applications include:

- **N-Alkylation:** Reaction with amines, amides, and nitrogen-containing heterocycles. For instance, it can be used for the alkylation of pyrrole with its potassium salt to form 1-n-propylpyrrole.^[4]
- **O-Alkylation:** Synthesis of propyl ethers from alcohols and phenols.
- **C-Alkylation:** Formation of carbon-carbon bonds by reacting with carbanions, such as those derived from malonic esters or Grignard reagents.
- **Pharmaceutical and Agrochemical Synthesis:** It serves as a key intermediate in the synthesis of more complex molecules in the pharmaceutical and agrochemical industries.^[3]

Experimental Protocols

Detailed methodologies are crucial for reproducible and successful experimentation. The following sections provide protocols for the synthesis and a common application of **1-iodopropane**.

Synthesis of 1-Iodopropane from Propan-1-ol (Finkelstein Reaction)

This two-step procedure involves the conversion of propan-1-ol to 1-bromopropane, followed by a halide exchange reaction to yield **1-iodopropane**.

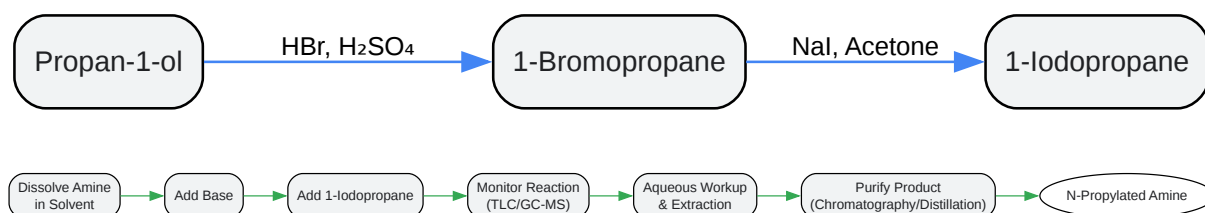
Step 1: Synthesis of 1-Bromopropane from Propan-1-ol

- To propan-1-ol, add hydrobromic acid (HBr) in the presence of a catalyst such as sulfuric acid.
- Heat the mixture under reflux.

- After the reaction is complete, allow the mixture to cool.
- Separate the organic layer, wash it with water, then with a dilute sodium bicarbonate solution, and finally with water again.
- Dry the crude 1-bromopropane over an anhydrous drying agent (e.g., anhydrous calcium chloride).
- Purify the product by distillation.

Step 2: Synthesis of **1-Iodopropane** from 1-Bromopropane (Finkelstein Reaction)

- Dissolve the purified 1-bromopropane in dry acetone.
- Add a stoichiometric amount of sodium iodide (NaI).
- Heat the mixture under reflux. Sodium bromide, which is insoluble in acetone, will precipitate out, driving the reaction to completion.
- After the reaction is complete, cool the mixture and filter off the precipitated sodium bromide.
- Remove the acetone from the filtrate by distillation.
- The remaining liquid is crude **1-iodopropane**, which can be further purified by distillation.



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